

# Safety and handling precautions for N-(2-Bromo-4-methylphenyl)acetamide.

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## Compound of Interest

Compound Name:	<i>N-(2-Bromo-4-methylphenyl)acetamide</i>
Cat. No.:	<i>B181042</i>

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An In-depth Technical Guide to the Safety and Handling of **N-(2-Bromo-4-methylphenyl)acetamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-(2-Bromo-4-methylphenyl)acetamide** (CAS No: 614-83-5), a key intermediate in various synthetic applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical and Physical Properties

**N-(2-Bromo-4-methylphenyl)acetamide** is a solid, crystalline substance.<sup>[1]</sup> Key physical and chemical data are summarized below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BrNO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	228.09 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white crystalline solid	<a href="#">[1]</a>
Melting Point	Not consistently reported	
Solubility	Insoluble in water	<a href="#">[1]</a>
Storage Temperature	2-8°C, protected from light	<a href="#">[1]</a> <a href="#">[2]</a>

## Hazard Identification and Classification

This compound is classified as a hazardous substance. The primary hazards are skin and eye irritation.[\[3\]](#)[\[4\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

Signal Word: Warning[\[3\]](#)

## Toxicological Information

Comprehensive quantitative toxicological data for **N-(2-Bromo-4-methylphenyl)acetamide** is not readily available. The toxicological properties have not been fully investigated.[\[5\]](#)

Toxicity Endpoint	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available

## Handling and Storage Precautions

Safe handling and storage are paramount to prevent exposure and maintain the integrity of the compound.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with this chemical.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles (compliant with EN166 or OSHA 29 CFR 1910.133).[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and long-sleeved clothing.
Respiratory Protection	Not required under normal use with adequate ventilation. For large quantities or in case of dust formation, use a NIOSH/MSHA approved respirator.

## Safe Handling Practices

- Work in a well-ventilated area, preferably a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[5]

- Do not breathe dust.
- Wash hands thoroughly after handling.[\[5\]](#)
- Keep away from incompatible materials such as oxidizing agents.[\[5\]](#)

## Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Protect from light.[\[1\]](#)
- Recommended storage at 2-8°C.[\[2\]](#)

## Emergency Procedures

Immediate and appropriate response is critical in case of accidental exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. <a href="#">[5]</a>
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops. <a href="#">[5]</a>
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

# Experimental Protocol: Representative Synthesis

The following is a representative protocol for the synthesis of an N-aryl acetamide, which can be adapted for **N-(2-Bromo-4-methylphenyl)acetamide**. This protocol is based on the synthesis of a similar compound and should be optimized for specific laboratory conditions.[\[6\]](#)

## Materials:

- 2-Bromo-4-methylaniline
- Acetyl bromide or Acetic anhydride
- Anhydrous solvent (e.g., Dichloromethane, Acetonitrile)
- Base (e.g., Pyridine or Triethylamine)
- Anhydrous sodium sulfate
- Ethanol (for recrystallization)

## Equipment:

- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Rotary evaporator
- Büchner funnel

## Procedure:

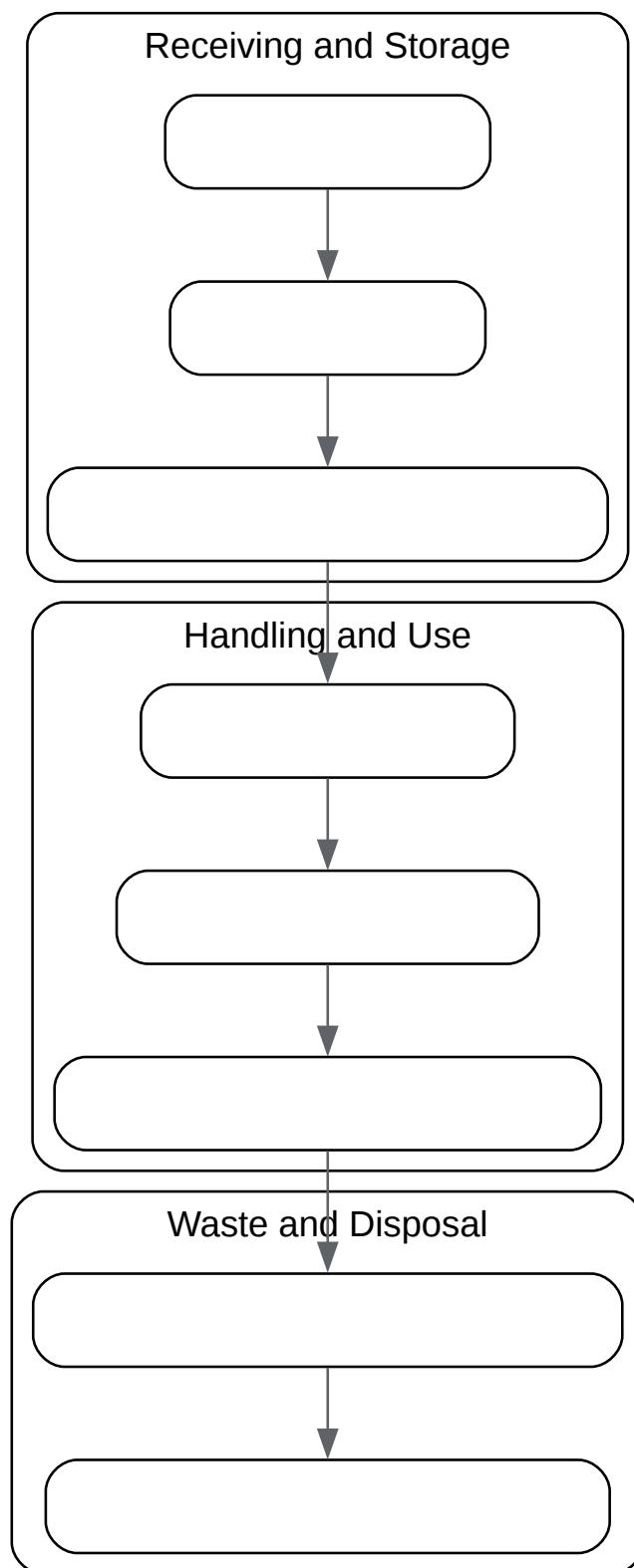
- Reaction Setup: In a clean, dry round-bottom flask, dissolve 2-bromo-4-methylaniline in an anhydrous solvent under an inert atmosphere (e.g., nitrogen). Add a base to the solution. Cool the mixture in an ice bath (0-5°C).

- **Addition of Acetylating Agent:** Slowly add a solution of acetyl bromide or acetic anhydride in the same anhydrous solvent to the cooled aniline solution via a dropping funnel with continuous stirring. Maintain the temperature between 0 and 5°C.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and stir for several hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Quench the reaction by the slow addition of water. Separate the organic layer. Wash the organic layer sequentially with a dilute acid solution (e.g., 1M HCl), a saturated sodium bicarbonate solution, and brine.<sup>[6]</sup>
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.<sup>[6]</sup>
- **Purification:** Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield pure **N-(2-Bromo-4-methylphenyl)acetamide**.<sup>[6]</sup>

## Visualizations

### Safe Handling Workflow

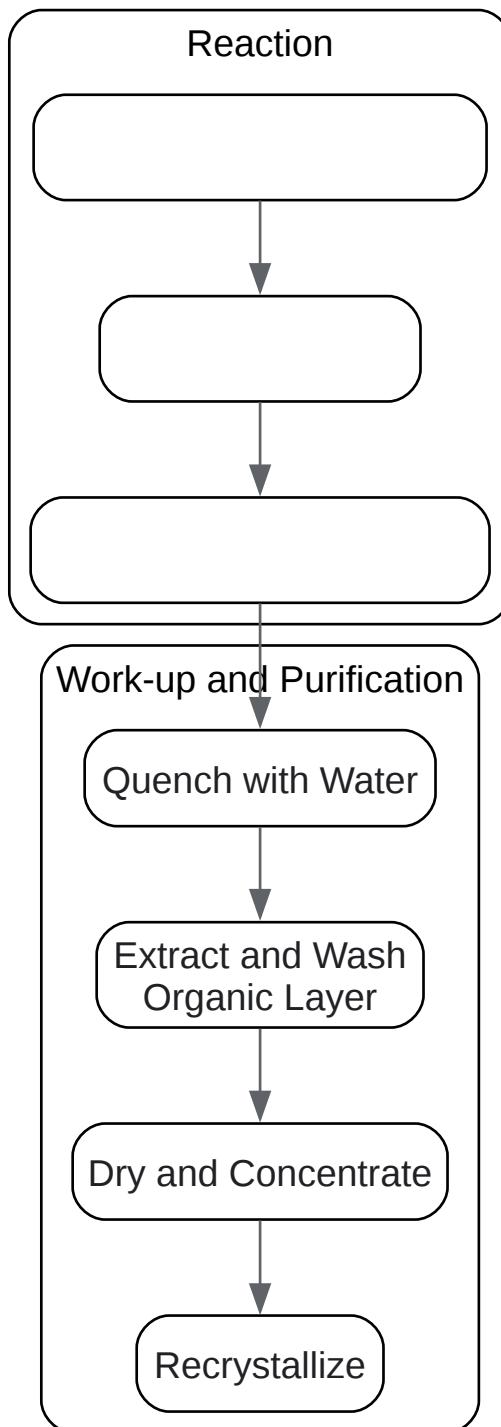
The following diagram outlines the essential steps for the safe handling of **N-(2-Bromo-4-methylphenyl)acetamide** from receipt to disposal.

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Caption: Workflow for Safe Handling of **N-(2-Bromo-4-methylphenyl)acetamide**.

## Representative Synthesis Workflow

This diagram illustrates the key stages of the representative synthesis protocol.



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Caption: Representative Synthesis Workflow for **N-(2-Bromo-4-methylphenyl)acetamide**.

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